

An In-depth Technical Guide to 2-(Hydroxymethyl)benzoic Acid

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Compound of Interest

Compound Name: 2-Hydroxymethyl benzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-(hydroxymethyl)benzoic acid, a molecule of interest in various scientific and pharmaceutical research fields. This document details its chemical identity, physicochemical properties, synthesis, potential biological significance, and relevant experimental protocols.

Chemical Identity and Properties

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is 2-(hydroxymethyl)benzoic acid.^[1] It is also known by several synonyms, including 2-carboxybenzyl alcohol and α -hydroxy-o-toluic acid.^[1] This compound belongs to the class of benzoic acids, which are characterized by a benzene ring substituted with a carboxyl group.

Physicochemical Properties

A summary of the key physicochemical properties of 2-(hydroxymethyl)benzoic acid is presented in Table 1. This data is crucial for its handling, formulation, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₈ H O ₃	[1]
Molecular Weight	152.15 g/mol	[1]
Melting Point	127 - 128 °C	[1]
Solubility in Water	4.28 mg/mL at 20 °C	[1]
pKa	3.84 ± 0.10 (Predicted)	
CAS Number	612-20-4	[1]

Spectral Data

Spectroscopic data is fundamental for the structural elucidation and purity assessment of 2-(hydroxymethyl)benzoic acid. Key spectral features are summarized in Table 2.

Spectroscopic Technique	Key Features and Observations
¹³ C NMR	Spectral data available in public databases.
Mass Spectrometry	Mass spectral data available from NIST and other databases.
Infrared (IR) Spectroscopy	Characteristic peaks for O-H, C=O, and aromatic C-H stretches are expected.

Synthesis and Purification

A plausible synthetic route to 2-(hydroxymethyl)benzoic acid involves the selective reduction of a related bifunctional compound.

Synthesis Protocol: Catalytic Hydrogenation of Phthalaldehydic Acid

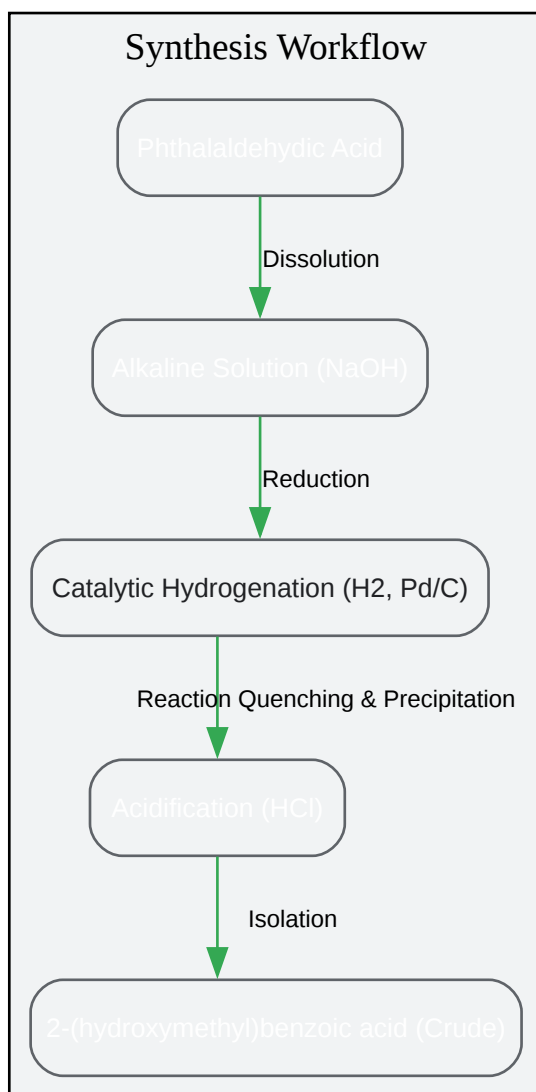
This method provides a direct route to 2-(hydroxymethyl)benzoic acid.

Materials:

- Phthalaldehydic acid
- Sodium hydroxide (NaOH)
- Hydrogen gas (H₂)
- Hydrogenation catalyst (e.g., Palladium on carbon, Pd/C)
- Hydrochloric acid (HCl)
- Deionized water
- Ethanol

Procedure:

- An alkaline solution of phthalaldehydic acid is prepared by dissolving it in an aqueous solution of sodium hydroxide (pH 8-14).[\[2\]](#)
- The solution is transferred to a hydrogenation reactor containing a suitable catalyst, such as Pd/C.
- The reactor is purged with nitrogen and then pressurized with hydrogen gas.
- The reaction mixture is stirred at a controlled temperature (e.g., 22°C or 60°C) until the uptake of hydrogen ceases.[\[2\]](#)
- Upon completion, the catalyst is removed by filtration.
- The resulting solution is acidified with hydrochloric acid to a pH of 4-5 to precipitate 2-(hydroxymethyl)benzoic acid as a white solid.[\[2\]](#)
- The precipitate is collected by vacuum filtration and washed with cold deionized water.



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A simplified workflow for the synthesis of 2-(hydroxymethyl)benzoic acid.

Purification Protocol: Recrystallization

Recrystallization is an effective method for purifying the crude product.

Materials:

- Crude 2-(hydroxymethyl)benzoic acid
- Deionized water

- Ethanol (optional, as a co-solvent)
- Erlenmeyer flasks
- Hot plate
- Buchner funnel and filter paper
- Vacuum flask

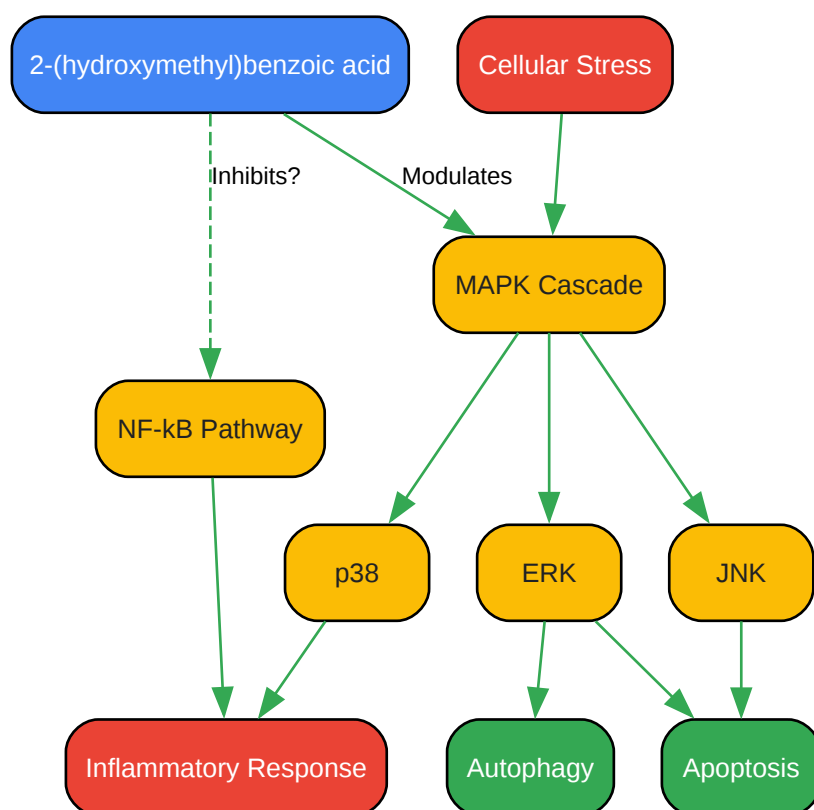
Procedure:

- The crude 2-(hydroxymethyl)benzoic acid is dissolved in a minimal amount of hot deionized water in an Erlenmeyer flask. A small amount of ethanol can be added if necessary to aid dissolution.
- The hot solution is filtered to remove any insoluble impurities.
- The filtrate is allowed to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- The resulting crystals are collected by vacuum filtration using a Buchner funnel.
- The crystals are washed with a small amount of ice-cold water.
- The purified crystals are dried in a desiccator or a vacuum oven at a low temperature.

Biological Significance and Potential Signaling Pathways

While 2-(hydroxymethyl)benzoic acid is recognized as an endogenous metabolite, its specific biological roles and signaling pathways are still under investigation. However, based on the activities of structurally related benzoic acid derivatives, some potential pathways can be hypothesized. Derivatives of hydroxybenzoic acids have demonstrated anti-inflammatory and anticancer properties.

For instance, 2-hydroxy-4-methoxy benzoic acid, a similar compound, has been shown to induce apoptosis and autophagy in melanoma cells through the phosphorylation of ERK, p38, and JNK, key components of the MAPK signaling pathway. It is plausible that 2-(hydroxymethyl)benzoic acid could exert biological effects through similar mechanisms, potentially modulating inflammatory responses or cell proliferation.



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Hypothesized signaling pathways influenced by 2-(hydroxymethyl)benzoic acid.

Experimental Protocols for Analysis

High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for the quantification and purity assessment of 2-(hydroxymethyl)benzoic acid.

Instrumentation:

- HPLC system with a UV detector

- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m)

Mobile Phase:

- A gradient of acetonitrile and water (with 0.1% formic acid) is commonly used.

Procedure:

- Prepare a standard stock solution of 2-(hydroxymethyl)benzoic acid of known concentration in a suitable solvent (e.g., methanol or mobile phase).
- Prepare a series of calibration standards by diluting the stock solution.
- Inject the standards and the sample solution into the HPLC system.
- Monitor the elution at a suitable wavelength (e.g., determined by UV-Vis scan).
- Quantify the amount of 2-(hydroxymethyl)benzoic acid in the sample by comparing its peak area with the calibration curve.

In Vitro Biological Activity Assay: Cell Viability (MTT Assay)

This protocol can be used to assess the cytotoxic or anti-proliferative effects of 2-(hydroxymethyl)benzoic acid on a cancer cell line.

Materials:

- Cancer cell line (e.g., HeLa, MCF-7)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 2-(hydroxymethyl)benzoic acid stock solution (dissolved in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO

- 96-well plates
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- Treat the cells with various concentrations of 2-(hydroxymethyl)benzoic acid (and a vehicle control) for a specified period (e.g., 24, 48, or 72 hours).
- After the treatment period, add MTT solution to each well and incubate for 2-4 hours to allow the formation of formazan crystals.
- Remove the medium and dissolve the formazan crystals in DMSO.
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate the cell viability as a percentage relative to the vehicle-treated control cells.

This technical guide provides foundational information for researchers and professionals working with 2-(hydroxymethyl)benzoic acid. Further investigation is warranted to fully elucidate its biological functions and therapeutic potential.

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References

- 1. 2-(Hydroxymethyl)benzoic acid | C₈H₈O₃ | CID 11920 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. DE2644677A1 - Phthalide and 2-hydroxymethyl-benzoic acid prepn. - by catalytic phthalaldehydic acid hydrogenation in alkaline soln. and acidification - Google Patents [patents.google.com]

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